

Introduction: The Power of Kinases and the Versatility of a Simple Scaffold

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Compound of Interest

Compound Name:	4-Propoxy-3-pyrrolidin-1-ylmethyl-benzaldehyde
CAS No.:	917561-88-7
Cat. No.:	B2538947

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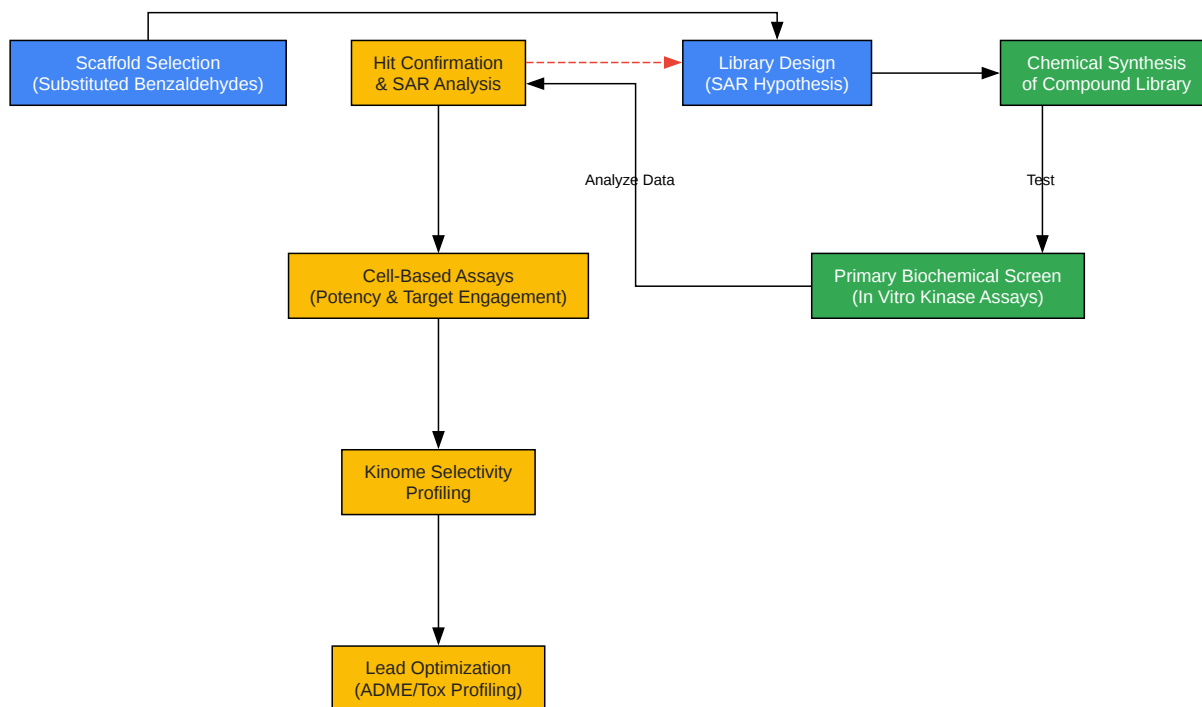
Protein kinases are a vast and crucial class of enzymes that regulate a majority of cellular processes by catalyzing the phosphorylation of specific substrates.[1] This fundamental role in signal transduction makes them central to cell growth, differentiation, and apoptosis.[1] Consequently, the dysregulation of kinase activity is a hallmark of numerous diseases, most notably cancer, driving extensive drug discovery efforts.[1][2] Over 80 kinase inhibitors have gained clinical approval, underscoring their therapeutic significance.[3]

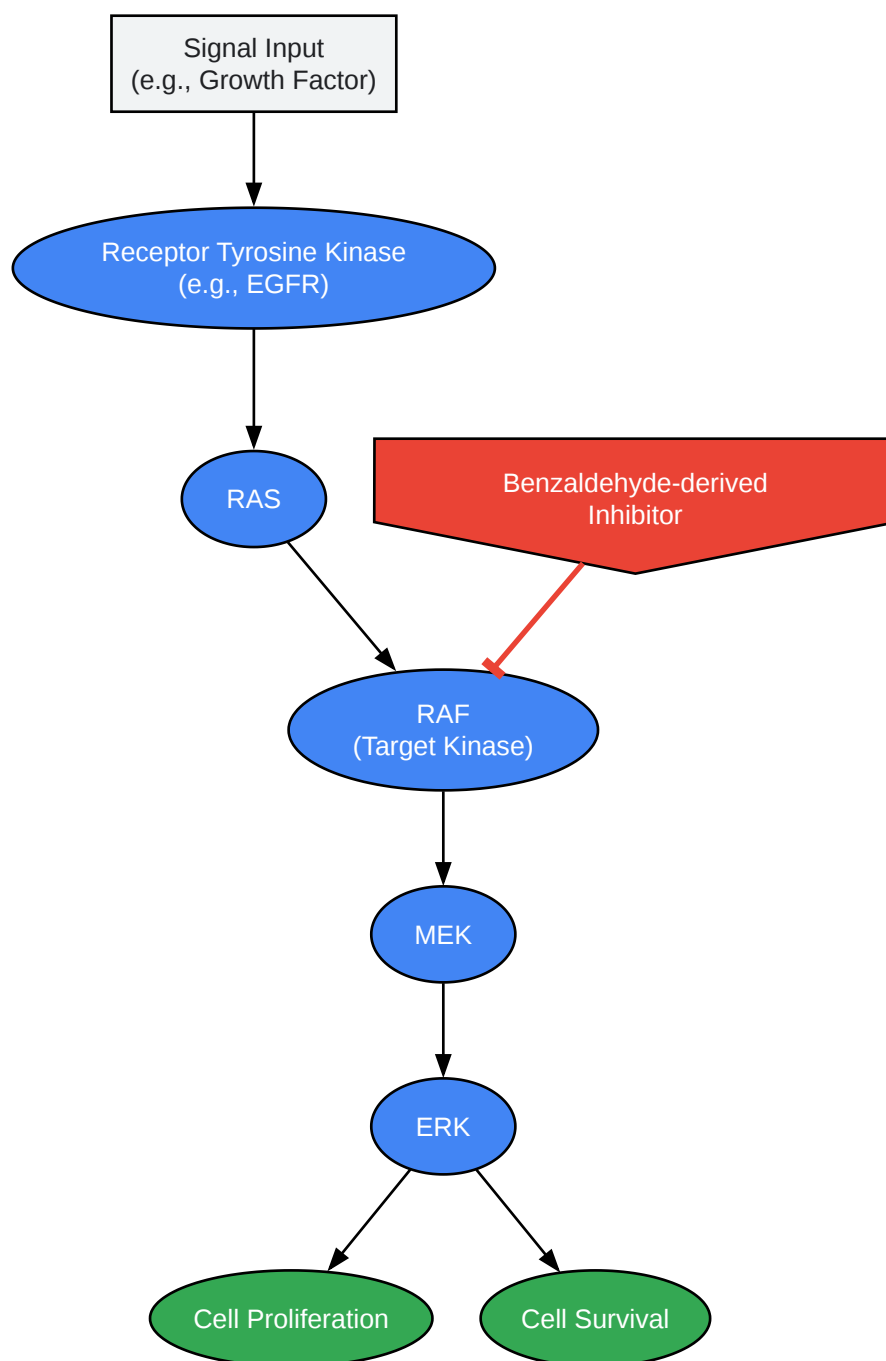
The journey to a successful kinase inhibitor is an intricate process of design, synthesis, and rigorous testing. The choice of the initial chemical scaffold is paramount. Substituted benzaldehydes represent a highly versatile and privileged starting point for this journey. Their inherent reactivity and the diverse array of commercially available derivatives provide a rich foundation for building extensive and structurally diverse compound libraries. The aldehyde group serves as a reactive handle for various chemical transformations, while the benzene ring can be functionalized to explore critical interactions within the kinase active site, enabling meticulous Structure-Activity Relationship (SAR) studies.[4][5][6]

This guide provides a comprehensive overview of the workflow for developing novel kinase inhibitors, starting from the strategic synthesis of a library based on the substituted benzaldehyde scaffold, through multi-tiered screening cascades, to the initial stages of lead optimization.

Section 1: The Drug Discovery Workflow: An Integrated Approach

The development of a kinase inhibitor is not a linear path but an iterative cycle of design, synthesis, and evaluation. The goal is to progressively refine a molecule's properties to achieve high potency against the desired kinase target, selectivity across the human kinome, and favorable drug-like characteristics.





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Sources

- [1. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [2. Design and synthesis of 3-substituted benzamide derivatives as Bcr-Abl kinase inhibitors - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [3. Biochemical assays for kinase activity detection - Celtarys \[celtarys.com\]](https://celtarys.com)
- [4. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [5. N-\(3-Substituted-benzylidene-2-oxoindolin-5-yl\) acetamide Derivatives as Src Kinase Inhibitors: Synthesis, Biological Evaluation and Molecular Docking Studies \[austinpublishinggroup.com\]](https://austinpublishinggroup.com)
- [6. researchgate.net \[researchgate.net\]](https://researchgate.net)
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